

(5-Bromo-3-fluoropyridin-2-yl)methanol safety and handling

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Compound of Interest

Compound Name: (5-Bromo-3-fluoropyridin-2-yl)methanol

Cat. No.: B571913

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An In-depth Technical Guide on the Safety and Handling of **(5-Bromo-3-fluoropyridin-2-yl)methanol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **(5-Bromo-3-fluoropyridin-2-yl)methanol**. Due to the limited availability of data for this specific compound, information from structurally similar compounds is included to provide a thorough assessment of potential hazards. All data should be handled with the understanding that it serves as a guideline, and a comprehensive risk assessment should be conducted before use.

Chemical Identification and Physical Properties

(5-Bromo-3-fluoropyridin-2-yl)methanol is a halogenated pyridine derivative used as a building block in chemical synthesis.^[1] Its physical and chemical properties are summarized below. Data for related compounds are included for comparison where specific data is unavailable.

Property	Value	Source
Product Name	(5-Bromo-3-fluoropyridin-2-yl)methanol	[2]
Molecular Formula	C ₆ H ₅ BrFNO	[2]
Molecular Weight	206.01 g/mol	Calculated
Appearance	Solid (Assumed, based on related compounds)	[3]
Purity	97%	[2]
Melting Point	34 - 39 °C (for (6-Bromo-pyridin-2-yl)methanol)	
Boiling Point	246 °C (for (6-Bromo-pyridin-2-yl)methanol)	
CAS Number	Not explicitly available in search results.	



Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **(5-Bromo-3-fluoropyridin-2-yl)methanol** is not available, the GHS classifications for structurally related brominated and fluorinated pyridinyl methanols indicate several potential hazards.[4][5] Users should handle this compound with the assumption that it possesses similar hazardous properties.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4]
Serious Eye Damage/Irritation	Category 2A / 1	H319: Causes serious eye irritation[4] / H318: Causes serious eye damage[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[4]

Signal Word: Warning^[4] or Danger^[3]

Hazard Pictograms:

-  alt text
-  alt text

(Potential, based on related compounds^[3])

Safe Handling and Storage

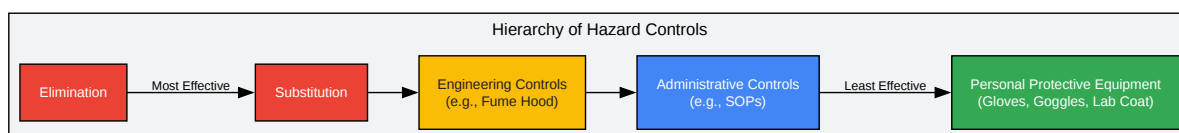
Proper handling and storage are critical to minimize exposure and ensure laboratory safety.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
^[4]
- Ensure that a safety shower and an eyewash station are readily accessible.^[4]

Personal Protective Equipment (PPE)

A diagram illustrating the hierarchy of controls for handling hazardous chemicals is provided below.



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Caption: Hierarchy of controls for managing chemical hazards.

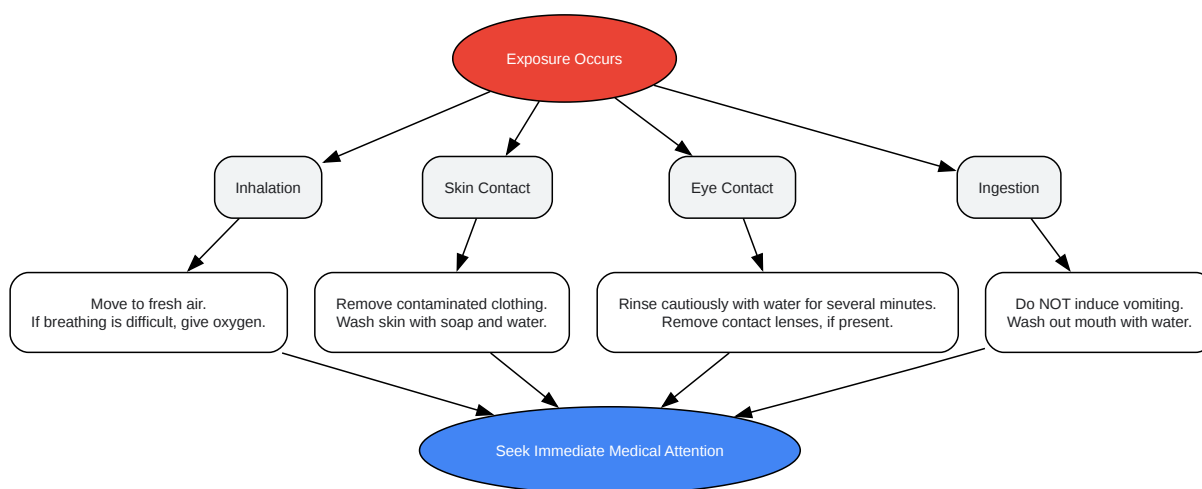
PPE Type	Specification
Eye/Face Protection	Wear safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6]
Hand Protection	Wear suitable protective gloves (e.g., nitrile rubber).[4]
Skin and Body Protection	Wear a lab coat or impervious clothing to prevent skin contact.[4][6]
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator.[4][7]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7]
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

Immediate action is required in case of exposure. The following flowchart outlines the general first aid response.



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Caption: General first aid response workflow for chemical exposure.

- After Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4][8]
- After Skin Contact: Immediately remove contaminated clothing.[9] Wash the affected area thoroughly with plenty of soap and water.[4] If skin irritation occurs, get medical advice.[9]
- After Eye Contact: Rinse cautiously with water for at least 15 minutes.[9][10] Remove contact lenses if present and easy to do. Continue rinsing and promptly call a physician.[4]
- After Ingestion: Do NOT induce vomiting.[4] Wash out the mouth with water and seek immediate medical attention.[4]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[\[4\]](#) Avoid breathing dust or vapors.
[\[4\]](#) Wear full personal protective equipment.[\[4\]](#)
- Environmental Precautions: Prevent the substance from entering drains or water courses.[\[4\]](#)
- Methods for Cleaning Up: Carefully sweep up or absorb the spillage with an inert material (e.g., sand, diatomite).[\[4\]](#) Place the material in a suitable, labeled container for disposal.[\[6\]](#) Decontaminate the affected area.

Experimental Protocol: Illustrative Synthesis

No specific synthesis protocol for **(5-Bromo-3-fluoropyridin-2-yl)methanol** was found. The following is a representative, illustrative protocol for the synthesis of a related fluoropyridine, adapted from literature procedures for educational purposes.[\[11\]](#) A thorough literature search and risk assessment must be performed before attempting any new synthesis.

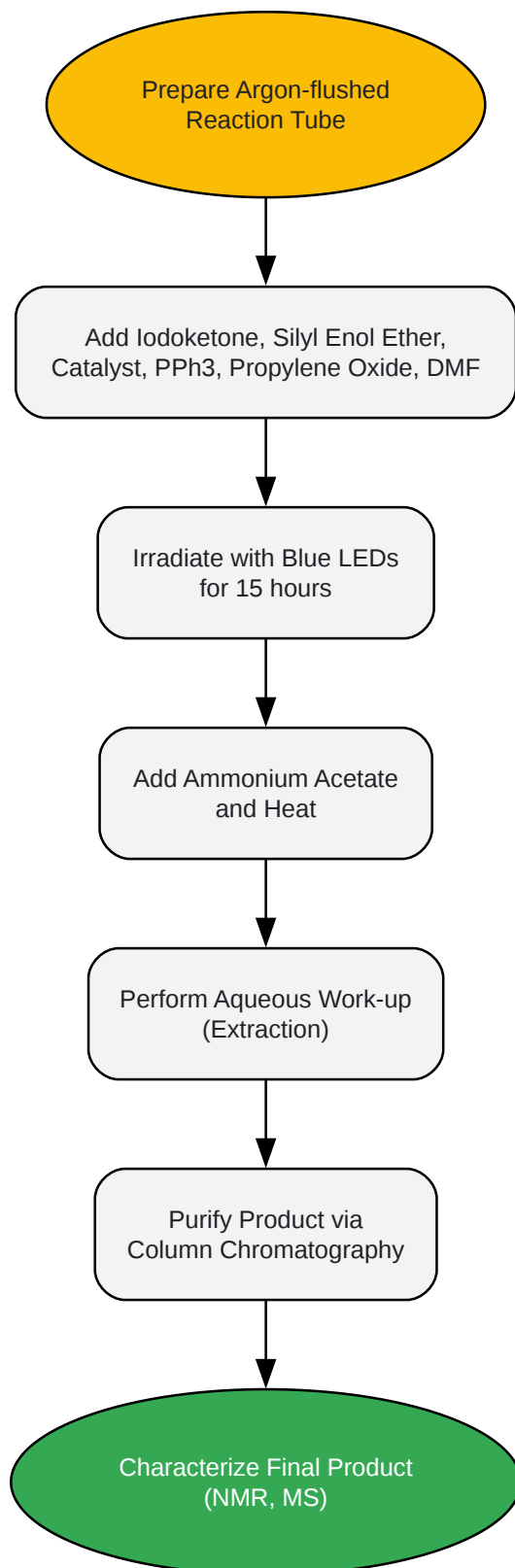
Reaction: Synthesis of a 3-Fluoropyridine Derivative via Photoredox Catalysis.[\[11\]](#)

Objective: To describe a general one-pot method for synthesizing a 3-fluoropyridine structure from ketone derivatives.

Materials:

- α,α -difluoro- β -iodoketone (starting material 1)
- Silyl enol ether (starting material 2)[\[11\]](#)
- fac-Ir(ppy)_3 (photocatalyst)[\[11\]](#)
- Triphenylphosphine (PPh_3)[\[11\]](#)
- Propylene oxide[\[11\]](#)
- Ammonium acetate
- Dimethylformamide (DMF)
- Blue LEDs

Experimental Workflow:

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Caption: Illustrative workflow for photoredox synthesis of a fluoropyridine.

Procedure:

- A reaction tube is charged with a stir bar, evacuated, and backfilled with argon.[11]
- The α,α -difluoro- β -iodoketone, silyl enol ether, fac-Ir(ppy)₃, PPh₃, propylene oxide, and DMF are added sequentially under an inert atmosphere.[11]
- The reaction vessel is irradiated with blue LEDs for approximately 15 hours while maintaining the reaction at room temperature.[11]
- Following the coupling reaction, ammonium acetate is added to the mixture, and it is heated to facilitate the condensation and cyclization to form the pyridine ring.
- After cooling, the reaction mixture is subjected to a standard aqueous work-up, typically involving extraction with an organic solvent.
- The crude product is purified using column chromatography on silica gel.
- The final product is analyzed by techniques such as NMR and mass spectrometry to confirm its structure and purity.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data for **(5-Bromo-3-fluoropyridin-2-yl)methanol** and related compounds. It is not a substitute for a formal risk assessment. All laboratory work should be conducted by qualified personnel in accordance with established safety protocols and regulations.

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References

- 1. 5-Bromo-2-chloro-4-fluoro-3-iodopyridine as a Halogen-rich Intermediate for the Synthesis of Pentasubstituted Pyridines - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. calpaclab.com [calpaclab.com]
- 3. (5-Bromo-2-chloropyridin-3-yl)methanol | 742100-75-0 [sigmaaldrich.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. (5-Bromo-2-chloro-pyridin-3-yl)-methanol AldrichCPR 742100-75-0 [sigmaaldrich.com]
- 6. echemi.com [echemi.com]
- 7. beta.lakeland.edu [beta.lakeland.edu]
- 8. methanol.org [methanol.org]
- 9. aksci.com [aksci.com]
- 10. news-medical.net [news-medical.net]
- 11. pubs.acs.org [pubs.acs.org]
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